

Protocol for Resuspending and Storing SAHM1 Peptide

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For Researchers, Scientists, and Drug Development Professionals

Application Notes

SAHM1 is a cell-permeable, hydrocarbon-stapled alpha-helical peptide that acts as a potent inhibitor of the Notch signaling pathway.[1] It functions by disrupting the formation of the Notch transcription complex, making it a valuable tool for research in areas such as cancer biology, immunology, and developmental biology.[1][2] Proper handling, resuspension, and storage of the **SAHM1** peptide are critical to ensure its stability and biological activity in downstream applications. This document provides a detailed protocol for the effective resuspension and storage of lyophilized **SAHM1** peptide.

The information presented here is compiled from manufacturer's recommendations and relevant scientific literature. Adherence to these guidelines will help maintain the integrity and performance of the peptide.

Quantitative Data Summary

For optimal performance and longevity of the **SAHM1** peptide, it is crucial to adhere to the recommended resuspension and storage conditions. The following table summarizes the key quantitative data for handling the **SAHM1** peptide.



Parameter	Recommendation	Source(s)
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[3]
Solubility in Primary Solvent	25-50 mg/mL	[3]
Storage of Lyophilized Peptide	-20°C for short-term, -80°C for long-term	[4][5]
Storage of Stock Solution	Aliquot and store at -20°C	
Stock Solution Stability	Up to 3 months at -20°C	
Short-term Storage of Diluted Solutions	Up to 1 week at 4°C	

Experimental Protocols Materials Required

- Lyophilized **SAHM1** peptide
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Centrifuge

Protocol for Resuspending SAHM1 Peptide

This protocol describes the preparation of a stock solution of **SAHM1** peptide.

• Equilibrate the Vial: Before opening, allow the vial of lyophilized **SAHM1** peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can compromise the stability of the peptide.[6]



- Centrifuge the Vial: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Prepare the Solvent: Use anhydrous DMSO to prepare the stock solution.
- Add the Solvent: Carefully add the calculated volume of DMSO to the vial to achieve the desired concentration (e.g., 25 mg/mL or 50 mg/mL).[3] The solvent should be added slowly down the side of the vial to avoid aerosolizing the powder.[7]
- Dissolve the Peptide: Gently vortex or swirl the vial until the peptide is completely dissolved.

 A clear solution should be obtained.[7]
- Aliquot the Stock Solution: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein binding microcentrifuge tubes.[5]
- Store the Aliquots: Store the aliquots at -20°C for up to 3 months. For longer-term storage,
 -80°C is recommended.[4][5]

Protocol for Long-Term Storage

For optimal long-term stability, both lyophilized and reconstituted **SAHM1** peptide should be stored under specific conditions.

- Lyophilized Peptide: Store the unopened vial at -20°C or -80°C in a desiccated environment.
 [4][5]
- Reconstituted Peptide: Store the aliquoted stock solution at -20°C for up to 3 months. For storage periods exceeding 3 months, it is advisable to store the aliquots at -80°C.[4][5] Avoid using frost-free freezers as the temperature fluctuations during defrost cycles can degrade the peptide.[5][6]

Visualized Workflow

The following diagram illustrates the recommended workflow for resuspending and storing the **SAHM1** peptide.





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Caption: Workflow for **SAHM1** peptide resuspension and storage.

This detailed protocol and the accompanying information will aid researchers in the proper handling of **SAHM1** peptide, ensuring the reliability and reproducibility of their experimental results.

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